

o-Cresol CAS number 95-48-7 safety data sheet

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Compound of Interest

Compound Name: o-Cresol

Cat. No.: B1677501

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An In-depth Technical Guide to the Safety of **o-Cresol** (CAS Number 95-48-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **o-Cresol** (CAS 95-48-7), also known as 2-methylphenol. The information is compiled from Safety Data Sheets (SDS), toxicological reports, and research articles to assist in the safe handling, risk assessment, and understanding of the toxicological profile of this compound.

Chemical and Physical Properties

o-Cresol is a colorless solid or liquid with a characteristic phenolic odor that darkens upon exposure to air and light.^{[1][2]} It is an organic compound with the molecular formula C_7H_8O .^[3]

Table 1: Physical and Chemical Properties of **o-Cresol**

Property	Value	Reference
Molecular Formula	C ₇ H ₈ O	[3][4]
Molecular Weight	108.14 g/mol	[3][4]
Appearance	Colorless to pale-yellow solid or liquid	[2][5][6]
Odor	Phenolic, tarry	[1][2][6]
Melting Point	29-32 °C (86 - 89.6 °F)	[1][7]
Boiling Point	191 °C (376 °F)	[1][6][7]
Flash Point	81 °C (178 °F)	[8]
Auto-ignition Temperature	599 °C (1,110 °F)	[8]
Lower Explosion Limit	1.3 Vol%	[8]
Vapor Pressure	1 mmHg at 38.2 °C	[4]
Solubility	Slightly soluble in water	[1]
Density	~1.03-1.05 g/cm ³	[6]

Hazard Identification and GHS Classification

o-Cresol is classified as a hazardous substance. It is toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.[9][10]

Table 2: GHS Classification for **o-Cresol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Chronic Aquatic Toxicity	2	H411: Toxic to aquatic life with long lasting effects

Source: Compiled from multiple Safety Data Sheets.[3][9]

Signal Word: Danger[3][9]

Hazard Pictograms:

corrosive skull and crossbones

Toxicological Data

o-Cresol exhibits acute toxicity through oral and dermal routes of exposure. The liver, kidneys, and central nervous system are potential target organs for its toxicity.[8]

Table 3: Acute Toxicity Data for **o-Cresol**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	121 mg/kg	[11][12]
LD50	Mouse	Oral	344 mg/kg	[12]
LD50	Rat	Dermal	620 mg/kg	[8]
LD50	Rabbit	Dermal	890 mg/kg	[8]
LC50	Rat	Inhalation	> 1220 mg/m ³ (1 hr)	[12]
LC50	Mouse	Inhalation	179 mg/m ³ (2 hrs)	[8]

Table 4: No-Observed-Adverse-Effect-Level (NOAEL) and Lowest-Observed-Adverse-Effect-Level (LOAEL)

Study Type	Species	Route	Duration	NOAEL	LOAEL	Effects Observed at LOAEL	Reference
Developmental Toxicity	Rat	Gavage	Gestation days 6-15	175 mg/kg/day	450 mg/kg/day	Maternal toxicity (mortality, decreased weight gain)	
Reproductive Toxicity	Mouse	Diet	14 weeks	0.2% in feed (~263 mg/kg/day)	0.5% in feed (~660 mg/kg/day)	Minimal evidence of generalized toxicity in F1 females	[9] [13]
Subchronic Toxicity	Rat	Gavage	13 weeks	-	50 mg/kg/day	Neurological signs (hypoactivity, salivation, tremors)	[9]

Experimental Protocols

Detailed experimental methodologies are critical for the interpretation and replication of toxicological data. Below are summaries of protocols used in key studies.

Bacterial Reverse Mutation Assay (Ames Test)

This assay is conducted to assess the mutagenic potential of a substance.[\[9\]](#)

- Guideline: OECD Guideline 471.[9]
- Test System: Salmonella typhimurium strains TA98, TA100, TA1535, and TA1537 are typically used to detect various types of point mutations.[14]
- Methodology: The test is performed using the plate incorporation method. **o-Cresol**, dissolved in a suitable solvent (e.g., DMSO), is mixed with the bacterial culture and, for specific assays, a metabolic activation system (S9 fraction from induced rat liver). This mixture is then plated on minimal glucose agar plates.
- Endpoint: The number of revertant colonies (colonies that have regained the ability to grow in the absence of a specific amino acid) is counted after a defined incubation period. A significant, dose-dependent increase in revertant colonies compared to the control indicates mutagenic activity.
- Results for **o-Cresol**: **o-Cresol** has not shown mutagenic activity in the Ames test.[9]

Reproductive Toxicity Study (Continuous Breeding Protocol)

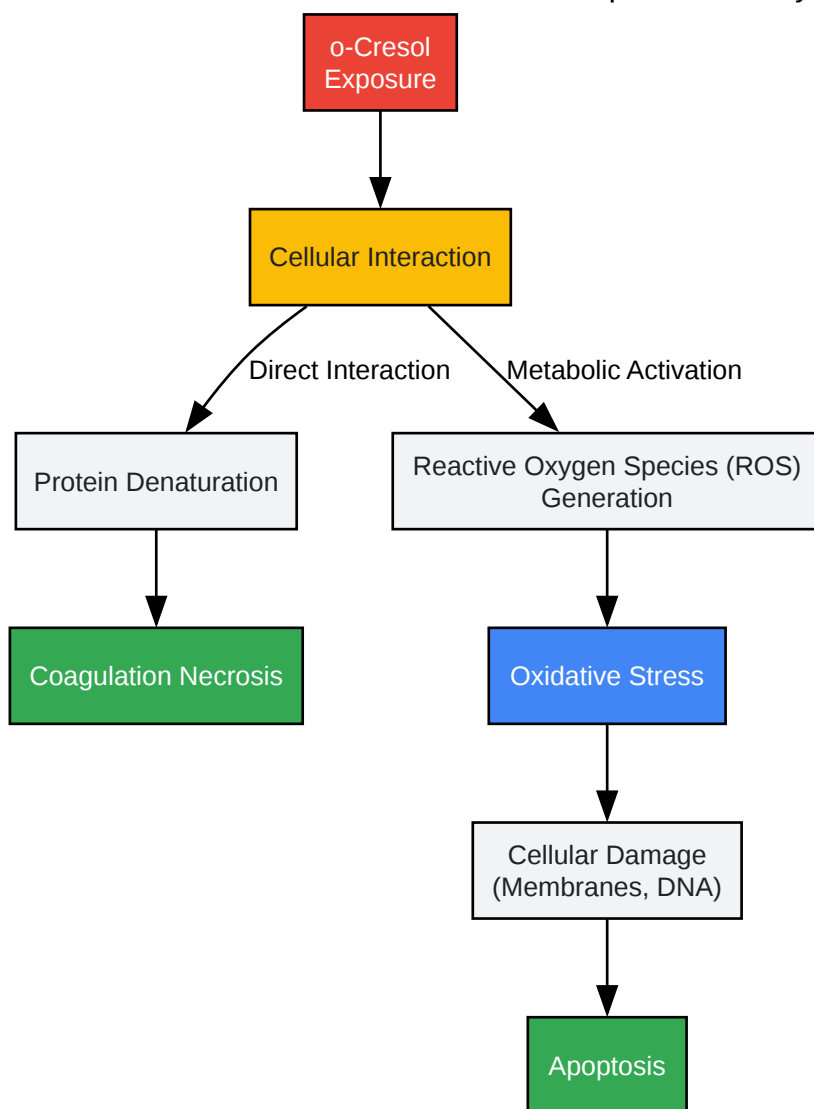
This protocol is designed to evaluate the effects of a substance on the reproductive capabilities of an organism over a continuous exposure period.[9]

- Test System: CD-1 Swiss mice.[9]
- Methodology: Groups of male and female mice are administered **o-cresol** in their diet at various concentrations for a pre-cohabitation period, followed by a cohabitation period (e.g., 14 weeks).[9] During cohabitation, breeding pairs are continuously housed together. The offspring (F1 generation) may also be evaluated for reproductive performance.
- Parameters Measured: Fertility, number of litters per pair, litter size, pup survival, and pup weight. Parental animals are monitored for clinical signs of toxicity and changes in body and organ weights.
- Results for **o-Cresol**: In a study with dietary concentrations up to 0.5% (approximately 660 mg/kg/day), **o-cresol** did not significantly affect reproductive competence in F0 or F1 mice. [13]

Signaling Pathways and Emergency Procedures

While the specific signaling pathways for **o-cresol**'s toxicity are not extensively detailed in the literature, phenolic compounds are generally understood to exert toxicity through mechanisms like protein denaturation and oxidative stress.[7]

Generalized Mechanism of Phenolic Compound Toxicity

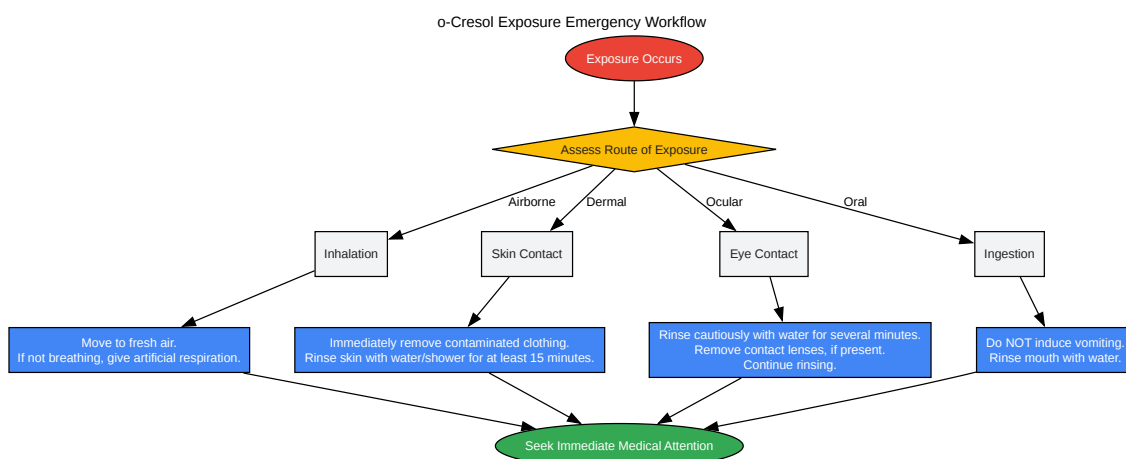


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Caption: Generalized toxicity pathway for phenolic compounds.

Emergency Response and First Aid

A clear and logical workflow is essential in the event of accidental exposure to **o-cresol**.



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Caption: First aid procedures for **o-cresol** exposure.

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

- Handling: Use in a well-ventilated area or under a chemical fume hood.[7][15] Avoid contact with skin, eyes, and clothing.[3][5] Do not breathe dust, vapor, mist, or gas.[7] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses or face shield, and protective clothing.[3][9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][9] Keep away from heat, sparks, and open flames.[7] **o-Cresol** is sensitive to air and light.[1][3] Store locked up.[9]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9] A water jet is not recommended.[9]
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air upon intense heating. Hazardous combustion products include carbon oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[3][9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[3] Ensure adequate ventilation.[3] Avoid contact with the spilled material and do not inhale dust or vapors.[3][9] Wear appropriate personal protective equipment.[9]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[3][9]
- Containment and Cleaning: Cover drains. Absorb the spill with inert material (e.g., sand, diatomite) and collect it in a suitable container for disposal.[5]

This guide is intended for informational purposes and should not replace a thorough review of the complete Safety Data Sheet (SDS) provided by the manufacturer and relevant regulatory guidelines. Always consult the primary SDS for the most current and detailed safety information.

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